

(2S)-2-(Methylamino)propan-1-OL molecular structure and stereochemistry

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Compound of Interest

Compound Name: (2S)-2-(Methylamino)propan-1-OL

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In-depth Technical Guide: (2S)-2-(Methylamino)propan-1-OL

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2S)-2-(Methylamino)propan-1-ol, also known as (S)-N-methylalaninol, is a chiral amino alcohol of significant interest in synthetic and medicinal chemistry. Derived from the natural amino acid L-alanine, its stereochemically defined structure makes it a valuable chiral building block for the synthesis of complex, biologically active molecules.^[1] The precise (S)-configuration at the C-2 position is often a critical determinant for the desired pharmacological activity of the final pharmaceutical compounds.^[1] This guide provides a comprehensive overview of the molecular structure, stereochemistry, synthesis, and analytical characterization of **(2S)-2-(Methylamino)propan-1-ol**, tailored for professionals in research and drug development.

Molecular Structure and Properties

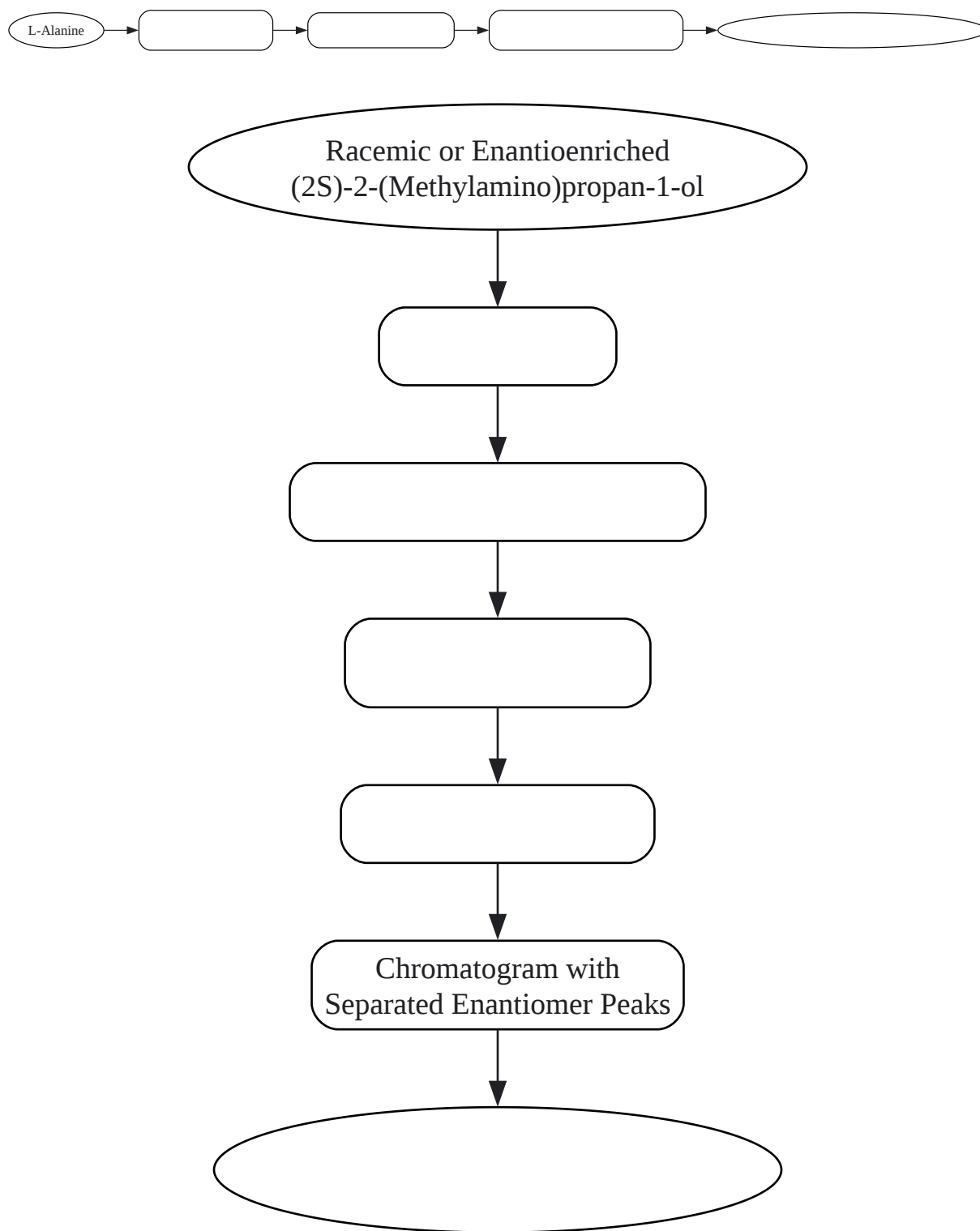
(2S)-2-(Methylamino)propan-1-ol is a primary alcohol and a secondary amine with a single stereocenter at the second carbon of the propanol backbone.

General and Physicochemical Properties

Property	Value	Reference
IUPAC Name	(2S)-2-(Methylamino)propan-1-ol	[2]
Synonyms	(S)-N-methylalaninol	[1]
CAS Number	40916-73-2	[1][2]
Molecular Formula	C ₄ H ₁₁ NO	[2]
Molecular Weight	89.14 g/mol	[1][2]
Appearance	Colorless to yellow liquid (predicted)	
Boiling Point	73 °C at 11 Torr (predicted)	
Density	0.880 ± 0.06 g/cm ³ (predicted)	
pKa	14.77 ± 0.10 (predicted)	

Stereochemistry

The stereochemistry of **(2S)-2-(Methylamino)propan-1-ol** is defined by the (S)-configuration at the C-2 chiral center. This specific spatial arrangement of the methylamino, methyl, hydroxymethyl, and hydrogen groups is crucial for its application as a chiral auxiliary and in the enantioselective synthesis of pharmaceuticals. The biological activity of molecules derived from this building block is often intrinsically linked to this specific stereoisomer, with the (R)-enantiomer potentially exhibiting different or even adverse effects.[1]



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References

- 1. (2S)-2-(Methylamino)propan-1-OL | 40916-73-2 | Benchchem [benchchem.com]
- 2. (2S)-2-(Methylamino)propan-1-ol 95% | CAS: 40916-73-2 | AChemBlock [achemblock.com]
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